

# An In-depth Technical Guide on 2,2'-Methylenedianiline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2'-Methylenedianiline

Cat. No.: B1346816

[Get Quote](#)

This guide provides essential information regarding the molecular properties of **2,2'-Methylenedianiline**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

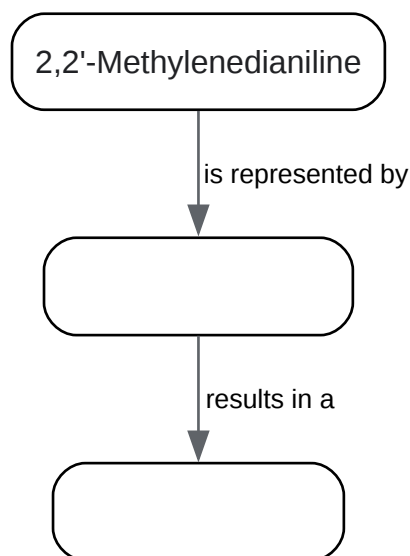
**2,2'-Methylenedianiline**, an isomer of methylenedianiline, possesses a specific molecular formula and weight that are fundamental to its chemical identity and reactivity.<sup>[1]</sup> The compound's molecular structure consists of two aniline rings joined by a methylene bridge.

For clarity and ease of comparison, the key quantitative data for **2,2'-Methylenedianiline** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C13H14N2	<sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup> <sup>[6]</sup> <sup>[7]</sup>
Molecular Weight	198.26 g/mol	<sup>[2]</sup> <sup>[4]</sup> <sup>[5]</sup> <sup>[6]</sup> <sup>[7]</sup>
198.2637 g/mol	<sup>[3]</sup>	
198.269 g/mol	<sup>[8]</sup>	
CAS Number	6582-52-1	<sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>

## Logical Relationship of Molecular Properties

The following diagram illustrates the logical connection between the chemical name, its molecular formula, and its corresponding molecular weight.



[Click to download full resolution via product page](#)

### Core Properties of **2,2'-Methylenedianiline**

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]
- 2. 2,2'-Methylenedianiline | 6582-52-1 | FM75241 | Biosynth [[biosynth.com](https://biosynth.com)]
- 3. 2,2'-methylenedianiline [[webbook.nist.gov](https://webbook.nist.gov)]
- 4. 2,2'-methylenedianiline | 6582-52-1 [[chemicalbook.com](https://chemicalbook.com)]
- 5. [cenmed.com](https://cenmed.com) [[cenmed.com](https://cenmed.com)]
- 6. 6582-52-1|2,2'-Methylenedianiline|BLD Pharm [[bldpharm.com](https://bldpharm.com)]

- 7. [hpc-standards.com](https://hpc-standards.com) [[hpc-standards.com](https://hpc-standards.com)]
- 8. [fluorochem.co.uk](https://fluorochem.co.uk) [[fluorochem.co.uk](https://fluorochem.co.uk)]
- To cite this document: BenchChem. [An In-depth Technical Guide on 2,2'-Methylenedianiline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346816#2-2-methylenedianiline-molecular-weight-and-formula>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)